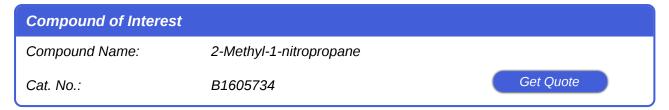


# An In-Depth Technical Guide to 3-Methyl-1pentyn-3-ol (Meparfynol)

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CAS Number: 77-75-8 Molecular Formula: C<sub>6</sub>H<sub>10</sub>O Synonyms: Meparfynol, Methylpentynol, Ethinylmethylcarbinol

This guide provides comprehensive technical information about 3-Methyl-1-pentyn-3-ol, tailored for researchers, scientists, and professionals in drug development.

### **Physicochemical Properties**

3-Methyl-1-pentyn-3-ol is a tertiary propargyl alcohol characterized by the presence of a terminal alkyne and a hydroxyl group.[7] These functional groups are key to its reactivity and utility in organic synthesis. It is a clear, slightly yellow liquid or a low-melting solid with an acrid odor.[6][8]

Table 1: Physicochemical Data for 3-Methyl-1-pentyn-3-ol



Property	Value	Reference
Molecular Weight	98.14 g/mol	[9]
Boiling Point	121-122 °C	[6]
Density	0.866 g/mL at 25 °C	[6]
Refractive Index	n20/D 1.431	[6]
Vapor Pressure	6.5 mmHg at 20 °C	
Flash Point	38 °C	[10]
Solubility	Soluble in water	[7]

## **Synthesis and Manufacturing**

The primary industrial synthesis of 3-Methyl-1-pentyn-3-ol involves the ethynylation of a ketone, a class of reactions known as the Favorskii reaction.

This protocol describes the synthesis of 3-Methyl-1-pentyn-3-ol from methyl ethyl ketone and acetylene.

Principle: The reaction proceeds via the nucleophilic attack of an acetylide anion on the carbonyl carbon of methyl ethyl ketone. The acetylide is typically generated in situ using a strong base like sodium amide or by using a metal acetylide.

#### Materials:

- Methyl ethyl ketone (6 parts)
- Sodium acetylide in absolute ether (5 parts) or a solution of sodium acetylide in liquid ammonia
- Ice
- Acetic acid (excess)
- Diethyl ether (for extraction)



- Potash solution
- Anhydrous potassium carbonate (for drying)

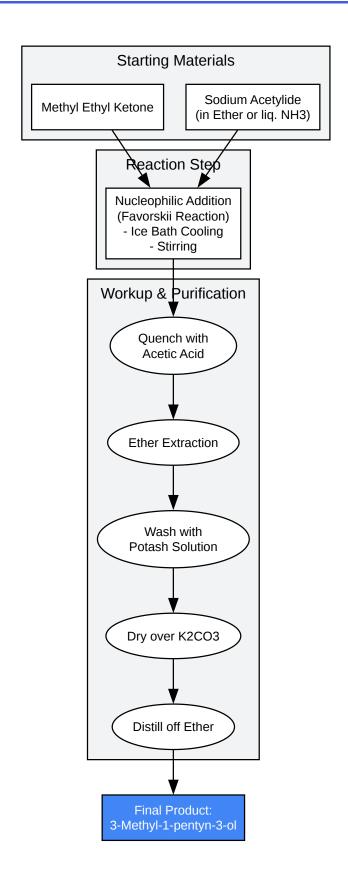
#### Procedure:

- A solution of dry methyl ethyl ketone is slowly added dropwise to a suspension of sodium acetylide in absolute ether, with constant stirring and cooling in an ice bath.[6]
- After the addition is complete, the reaction mixture is poured into an excess of acetic acid, also cooled with ice.[6]
- The resulting solution is extracted with diethyl ether.[6]
- The ether extract is washed with a potash solution to remove any residual acetic acid.[6]
- The organic layer is then dried over anhydrous potassium carbonate.[6]
- The ether is removed by distillation, yielding the final product, 3-Methyl-1-pentyn-3-ol, as a colorless oil.[6]

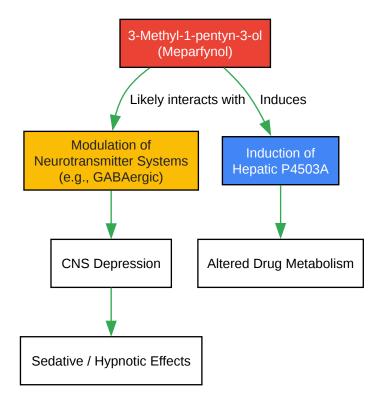
Purification: The crude product can be purified by vacuum distillation. The boiling point is typically observed at 120-121°C.[6]

Diagram 1: Synthesis Workflow









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